

(-)-Etodolac chemical properties and structure

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Compound of Interest

Compound Name: (-)-Etodolac

Cat. No.: B134716

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An In-depth Technical Guide to the Chemical Properties and Structure of **(-)-Etodolac**

Introduction

Etodolac is a non-steroidal anti-inflammatory drug (NSAID) belonging to the pyranocarboxylic acid class.[1] It is utilized for its anti-inflammatory, analgesic, and antipyretic properties in the management of conditions such as osteoarthritis and rheumatoid arthritis.[2][3] A key feature of etodolac is its chirality; it possesses a single stereogenic center and exists as a pair of enantiomers. The drug is commercially available as a racemic mixture of its (+)-S and (-)-R enantiomers.[4][5] The pharmacological activity, primarily the inhibition of cyclooxygenase (COX) enzymes, resides almost exclusively in the (+)-S enantiomer.[2][5][6]

This technical guide focuses specifically on the chemical properties and structure of **(-)-Etodolac**, which is the (R)-enantiomer.[7] While largely inactive as a COX inhibitor, understanding its distinct properties is crucial for researchers and professionals involved in chiral separations, stereoselective synthesis, and comprehensive drug analysis.

Chemical Structure and Stereochemistry

(-)-Etodolac is chemically designated as (1R)-1,8-diethyl-1,3,4,9-tetrahydropyrano[3,4-b]indole-1-acetic acid.[8] Its structure is characterized by a tricyclic pyrano[3,4-b]indole core. The single chiral center is located at the C1 position of the pyran ring, which is a quaternary carbon substituted with an ethyl group, an acetic acid moiety, and is part of the fused ring system.

- IUPAC Name: 2-[(1R)-1,8-diethyl-4,9-dihydro-3H-pyrano[3,4-b]indol-1-yl]acetic acid[8]

- Stereochemistry: The levorotatory (-) designation corresponds to the (R) absolute configuration at the C1 stereocenter.[7] Conversely, the pharmacologically active, dextrorotatory (+) enantiomer has the (S) configuration.[5][9] There is no evidence of in-vivo conversion from the (R) to the (S) form.[2][5]

Physicochemical Properties

The physicochemical properties of etodolac have been well-documented. The data presented below pertains to the racemic mixture unless specified for the (-)-enantiomer, as properties like molecular weight and formula are identical, and melting points are very similar.

Table 1: Core Chemical and Physical Properties of Etodolac

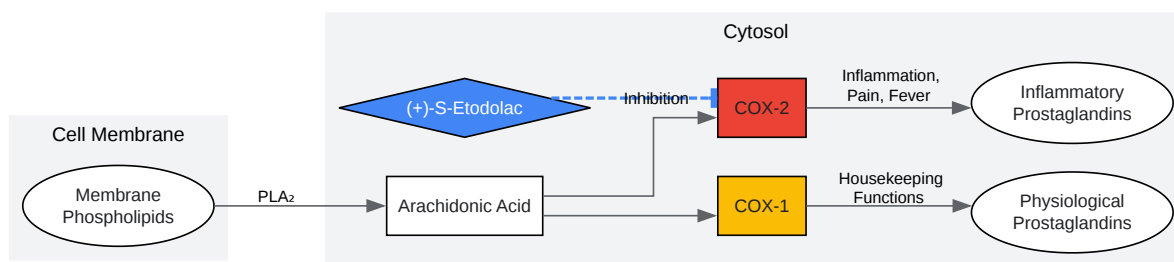
Property	Value	References
IUPAC Name	2-[(1R)-1,8-diethyl-4,9-dihydro-3H-pyrano[3,4-b]indol-1-yl]acetic acid	[8]
Synonyms	(-)-Etodolic acid, (R)-Etodolac	[8]
CAS Number	87226-41-3	[8]
Chemical Formula	C ₁₇ H ₂₁ NO ₃	[2][8]
Molecular Weight	287.35 g/mol	[8]
Appearance	White crystalline solid/powder	[1][10][11]
Melting Point	145-148 °C	[1][2][11]
Boiling Point	507.9 ± 45.0 °C (Predicted)	[1][11]
pKa	4.65	[1][2][4]
LogP	2.8 (XLogP3); 2.5 (Experimental)	[2][8]

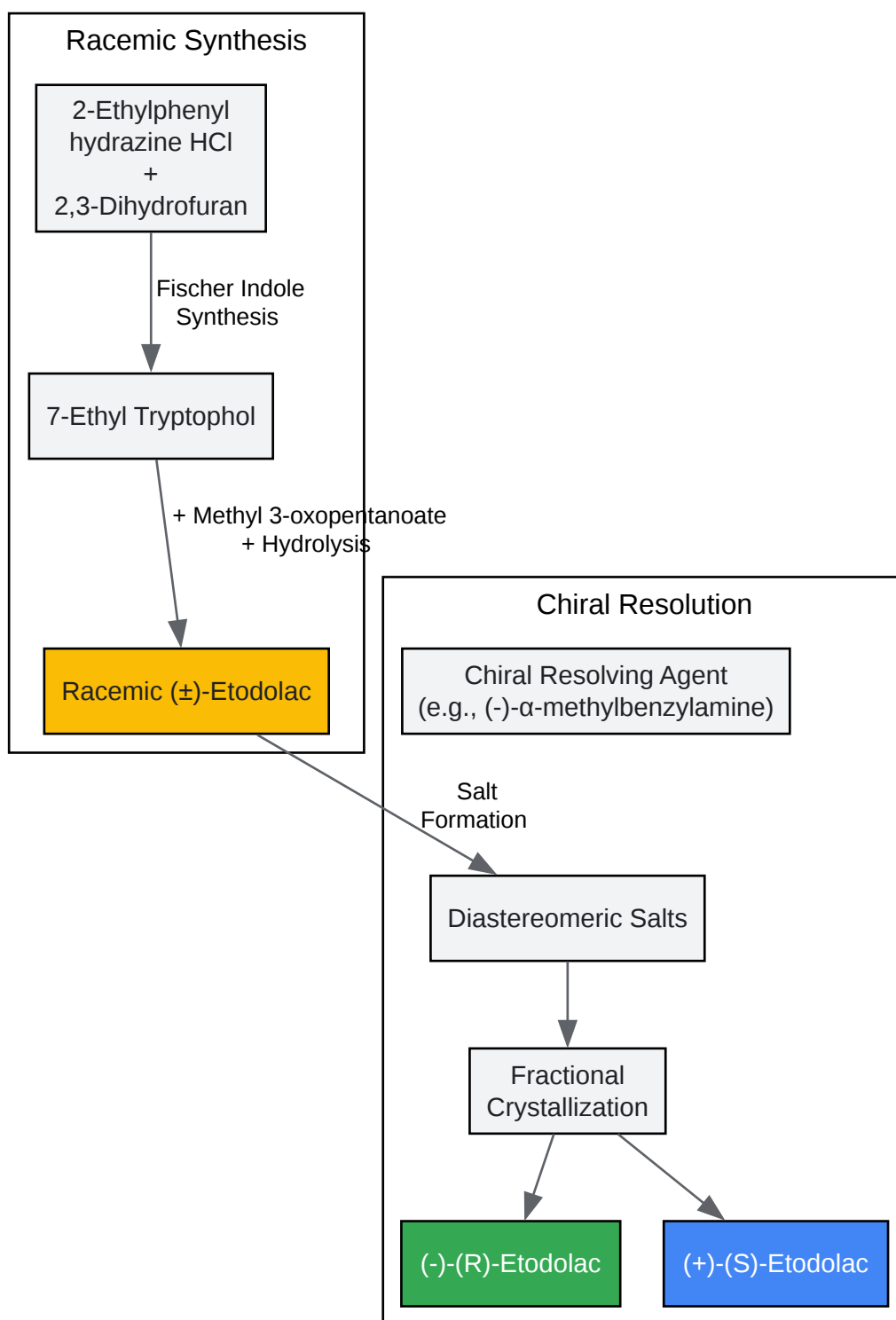
Table 2: Solubility of Etodolac

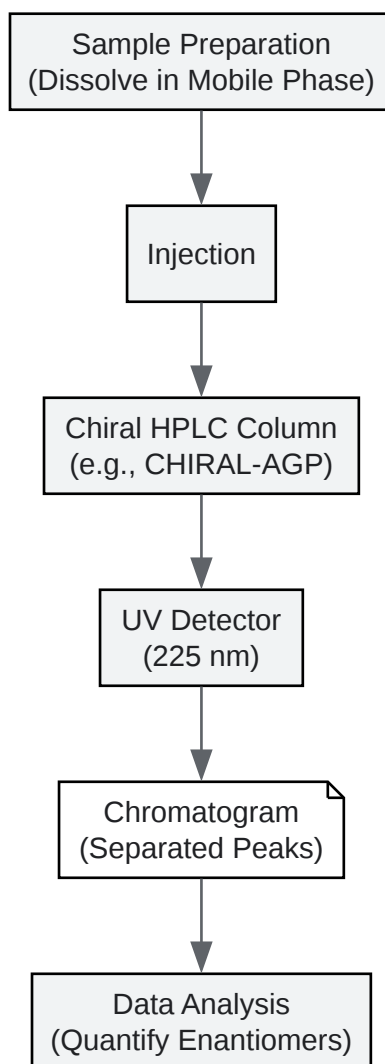
Solvent	Solubility	References
Water	Practically insoluble (16-40 mg/L)	[1] [2] [12]
Ethanol	Freely soluble; ~20 mg/mL; Soluble to 100 mM	[1] [10]
Acetone	Freely soluble	[1]
Dimethyl Sulfoxide (DMSO)	Soluble; ~30 mg/mL; Soluble to 100 mM	[4] [10]
Chloroform	Soluble	[4] [5]
PBS (pH 7.2)	~0.25 mg/mL	[10]

Mechanism of Action Context

The primary mechanism of action for NSAIDs involves the inhibition of cyclooxygenase (COX) enzymes, which catalyze the conversion of arachidonic acid into prostaglandins—key mediators of pain and inflammation.[\[13\]](#) Etodolac is known to be a preferential inhibitor of COX-2 over COX-1.[\[13\]](#)[\[14\]](#)[\[15\]](#) This selectivity is attributed to the (+)-S-enantiomer.[\[2\]](#) In contrast, (-)-R-Etodolac is considered inactive against COX enzymes.[\[11\]](#)[\[16\]](#) Some research suggests the (R)-enantiomer may inhibit beta-catenin levels in certain cancer cells, indicating a separate, non-NSAID-related activity.[\[11\]](#)[\[16\]](#)







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